

# Furfuryl isopropyl sulfide chemical properties and structure

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## Compound of Interest

Compound Name: Furfuryl isopropyl sulfide

Cat. No.: B155061

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An In-depth Technical Guide to **Furfuryl Isopropyl Sulfide**: Chemical Properties and Structure

## Introduction

**Furfuryl isopropyl sulfide**, identified by the CAS Number 1883-78-9, is an organosulfur compound recognized for its distinct aroma profile, which includes notes of coffee, savory meat, onion, and garlic.[1] This compound is utilized as a flavoring agent in a variety of food products, including baked goods, dairy, confectioneries, beverages, and meat products.[1] This technical guide provides a comprehensive overview of the chemical and physical properties, structure, and relevant experimental methodologies associated with **furfuryl isopropyl sulfide**, intended for researchers, scientists, and professionals in the fields of flavor chemistry and drug development.

## Chemical Structure and Identifiers

The molecular structure of **furfuryl isopropyl sulfide** consists of a furan ring attached to a methyl group, which is in turn bonded to a sulfur atom that is also bonded to an isopropyl group.

IUPAC Name: 2-(propan-2-ylsulfanylmethyl)furan[2]

SMILES: CC(C)SCC1=CC=CO1[2]

Molecular Formula: C8H12OS[1][3][4]

Below is a two-dimensional representation of the chemical structure.

**Figure 1:** Chemical structure of **Furfuryl Isopropyl Sulfide**.

## Physicochemical Properties

**Furfuryl isopropyl sulfide** is typically a colorless to amber-brown liquid.<sup>[1][2]</sup> A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	156.25 g/mol	[2]
Boiling Point	79-80 °C at 12 mm Hg 84 °C at 16 mm Hg	[1][2][5]
Density/Specific Gravity	1.013–1.020 g/mL at 20 °C 0.998 g/mL at 25 °C	[1][2][5]
Refractive Index	1.497–1.508 at 20 °C	[1][2][5]
Flash Point	75.56 °C (168.00 °F)	[1]
Vapor Pressure	0.47 mmHg at 25 °C (estimated)	[1]
Solubility	Insoluble in water; soluble in alcohol and organic solvents. [1][2]	[1][2]
LogP (o/w)	2.134 (estimated)	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **furfuryl isopropyl sulfide**.

- Infrared (IR) Spectroscopy: Studies on a range of furfuryl sulfides have identified a characteristic medium absorption band at 1130 cm<sup>-1</sup> in carbon tetrachloride, which can be useful for identifying the furfuryl sulfide group.<sup>[6][7]</sup>

- Mass Spectrometry (MS): GC-MS analysis data is available, with significant peaks observed at  $m/z$  values of 81.0 and 156.0.[2]

## Experimental Protocols

### General Synthesis of Furfuryl Sulfides

A common method for the preparation of furfuryl sulfides, including **furfuryl isopropyl sulfide**, involves the reaction of furfuryl mercaptan with an appropriate alkyl halide.[6][7] The general procedure is outlined below.

Materials:

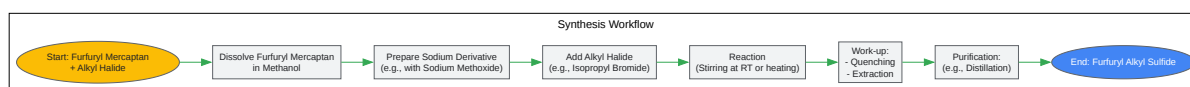
- Furfuryl mercaptan
- Sodium methoxide (or sodium in methanol)
- Isopropyl halide (e.g., isopropyl bromide)
- Methanol

Procedure:

- A solution of sodium methoxide is prepared by dissolving sodium in methanol under an inert atmosphere.
- Furfuryl mercaptan is added dropwise to the sodium methoxide solution to form the sodium salt of furfuryl mercaptan.
- The corresponding alkyl halide (in this case, an isopropyl halide) is then added to the reaction mixture.
- The reaction is typically stirred at room temperature or with gentle heating until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is worked up, which may involve quenching with water, extraction with an organic solvent, and subsequent drying and purification of the crude

product, often by distillation under reduced pressure.

The workflow for this synthesis is depicted in the following diagram.



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**Figure 2:** General workflow for the synthesis of furfuryl sulfides.

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile sulfur compounds like **furfuryl isopropyl sulfide**, especially in complex matrices such as food or beverages.

General Protocol:

- **Sample Preparation:** For liquid samples, a common technique is purge and trap concentration. A sample (e.g., isopropyl alcohol) is diluted with ultrapure water, acidified, and then sparged with an inert gas (e.g., nitrogen).[8]
- **Trapping:** The volatile compounds carried by the gas stream are trapped on an adsorbent material like Tenax TA.[8]
- **Desorption and Injection:** The trapped compounds are thermally desorbed, concentrated in a cold trap, and then injected into the gas chromatograph.[8]
- **GC Separation:** The compounds are separated based on their boiling points and interactions with the stationary phase of the GC column.

- MS Detection: As each compound elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for compound identification, while the chromatographic peak area allows for quantification.[8]

## Safety and Handling

**Furfuryl isopropyl sulfide** is classified as an irritant, being irritating to the skin and eyes.[1] Standard laboratory safety precautions, including the use of suitable protective clothing, gloves, and eye protection, should be observed.[1] It is recommended to handle this compound in a well-ventilated area or a fume hood. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

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